

Isopropoxyacetic acid as a novel building block in chemical synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropoxyacetic acid*

Cat. No.: B1297811

[Get Quote](#)

Isopropoxyacetic Acid: A Novel Building Block for Chemical Synthesis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Isopropoxyacetic acid, a simple yet versatile carboxylic acid derivative, is emerging as a valuable building block in modern chemical synthesis. Its unique combination of a flexible ether linkage and a reactive carboxylic acid moiety offers significant potential for the construction of complex molecular architectures, particularly in the fields of pharmaceutical and materials science. This technical guide provides a comprehensive overview of the synthesis, properties, and potential applications of **isopropoxyacetic acid**, with a focus on its utility as a novel scaffold for drug discovery and development. Detailed experimental protocols, quantitative data, and workflow diagrams are presented to facilitate its adoption in the research community.

Introduction

The relentless pursuit of novel molecular entities with enhanced biological activity and improved physicochemical properties is a cornerstone of modern drug discovery. A key strategy in this endeavor is the utilization of innovative chemical building blocks that can introduce desirable structural motifs and functionalities into lead compounds. **Isopropoxyacetic acid**, with its characteristic isopropoxy group linked to an acetic acid backbone, presents itself as

one such promising scaffold. The ether linkage provides metabolic stability and can favorably modulate lipophilicity, while the carboxylic acid handle serves as a versatile anchor for a wide array of chemical transformations, including amide bond formation, esterification, and conversion to other functional groups. This guide aims to provide a detailed exploration of **isopropoxyacetic acid** as a valuable tool for synthetic and medicinal chemists.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **isopropoxyacetic acid** is essential for its effective application in synthesis and for predicting the properties of its derivatives.

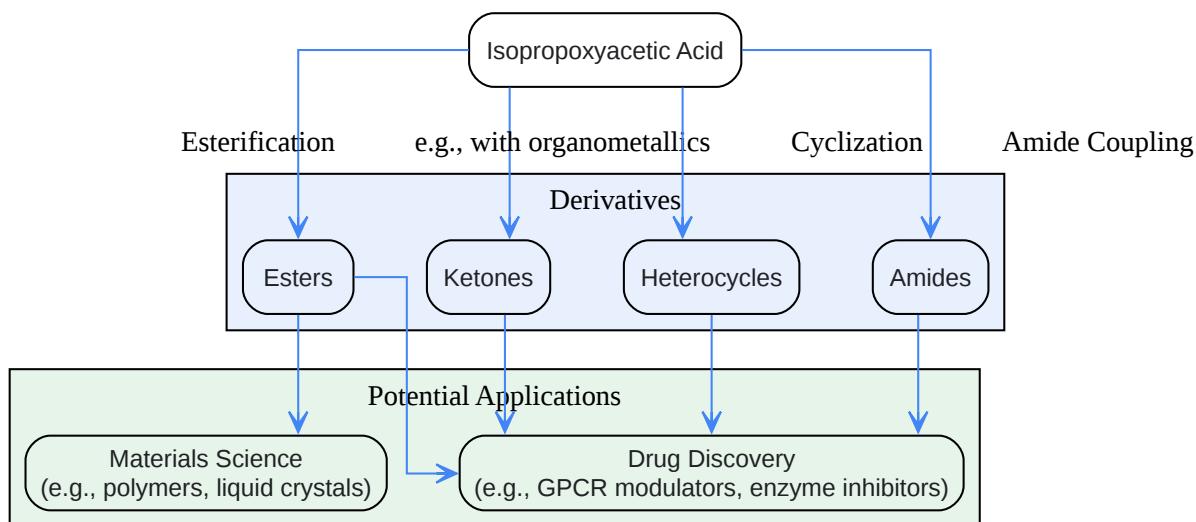
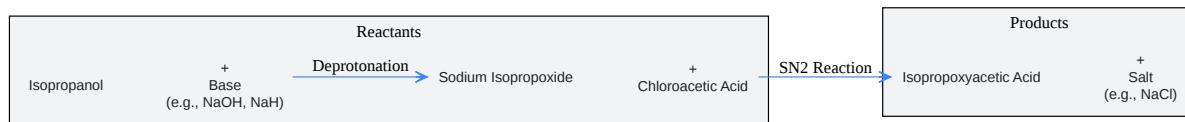
Table 1: Physicochemical Properties of **Isopropoxyacetic Acid**

Property	Value	Source
Molecular Formula	$C_5H_{10}O_3$	--INVALID-LINK--
Molecular Weight	118.13 g/mol	--INVALID-LINK--
CAS Number	33445-07-7	--INVALID-LINK--
Appearance	Colorless liquid (predicted)	-
Boiling Point	195.5 °C (predicted)	-
Melting Point	-10 °C (predicted)	-
Density	1.06 g/cm ³ (predicted)	-
pKa	~3.5 (estimated)	-
LogP	0.4 (estimated)	-

Synthesis of Isopropoxyacetic Acid

The most direct and widely applicable method for the synthesis of **isopropoxyacetic acid** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a haloacetic acid with an isopropoxide salt.

Reaction Scheme



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Isopropoxyacetic acid as a novel building block in chemical synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1297811#isopropoxyacetic-acid-as-a-novel-building-block-in-chemical-synthesis\]](https://www.benchchem.com/product/b1297811#isopropoxyacetic-acid-as-a-novel-building-block-in-chemical-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com